

protocols for the purification of 6-Nitro-1-indanone by recrystallization

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Compound of Interest

Compound Name: 6-Nitro-1-indanone

Cat. No.: B1293875

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**Application Note and Protocol: High-Purity

6-Nitro-1-indanone via Recrystallization**

Audience: Researchers, scientists, and drug development professionals.

Introduction

6-Nitro-1-indanone is a yellow crystalline solid with the chemical formula C₉H₇NO₃.^[1] It serves as a key intermediate in various organic syntheses.^[1] The purity of this compound is critical for the success of subsequent reactions and for its application in research and development. Recrystallization is a robust and widely used technique for the purification of solid organic compounds.^[2] This method relies on the principle that the solubility of a compound in a solvent increases with temperature. By dissolving the impure solid in a suitable hot solvent and allowing it to cool, the desired compound crystallizes out, leaving impurities behind in the solution.^[2] This application note provides a detailed protocol for the purification of **6-Nitro-1-indanone** by recrystallization, ensuring high purity of the final product.

Physicochemical Properties and Solubility

A summary of the key properties of **6-Nitro-1-indanone** is presented below. The selection of an appropriate solvent is crucial for effective recrystallization. The ideal solvent should dissolve the compound well at high temperatures but poorly at low temperatures. Based on available data, ethanol is a suitable solvent for this purpose.^{[1][3]}

Property	Data	Reference
Molecular Formula	C9H7NO3	[4][5]
Molecular Weight	177.16 g/mol	[6]
Appearance	Yellow crystal or powder	[1]
Melting Point	169-170°C	[1]
Solubility (Qualitative)	Soluble in ethanol, dimethylformamide, and dichloromethane.	[1]

Experimental Protocol: Recrystallization of 6-Nitro-1-indanone

This protocol outlines the single-solvent recrystallization of **6-Nitro-1-indanone** using ethanol.

Materials and Equipment:

- Crude **6-Nitro-1-indanone**
- Ethanol (95% or absolute)
- Deionized water
- Erlenmeyer flasks
- Hot plate with magnetic stirring
- Magnetic stir bar
- Buchner funnel and flask
- Vacuum source
- Filter paper

- Spatula
- Watch glass
- Melting point apparatus

Safety Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Ethanol is flammable; avoid open flames and ignition sources.
- Handle hot glassware with care using tongs or heat-resistant gloves.

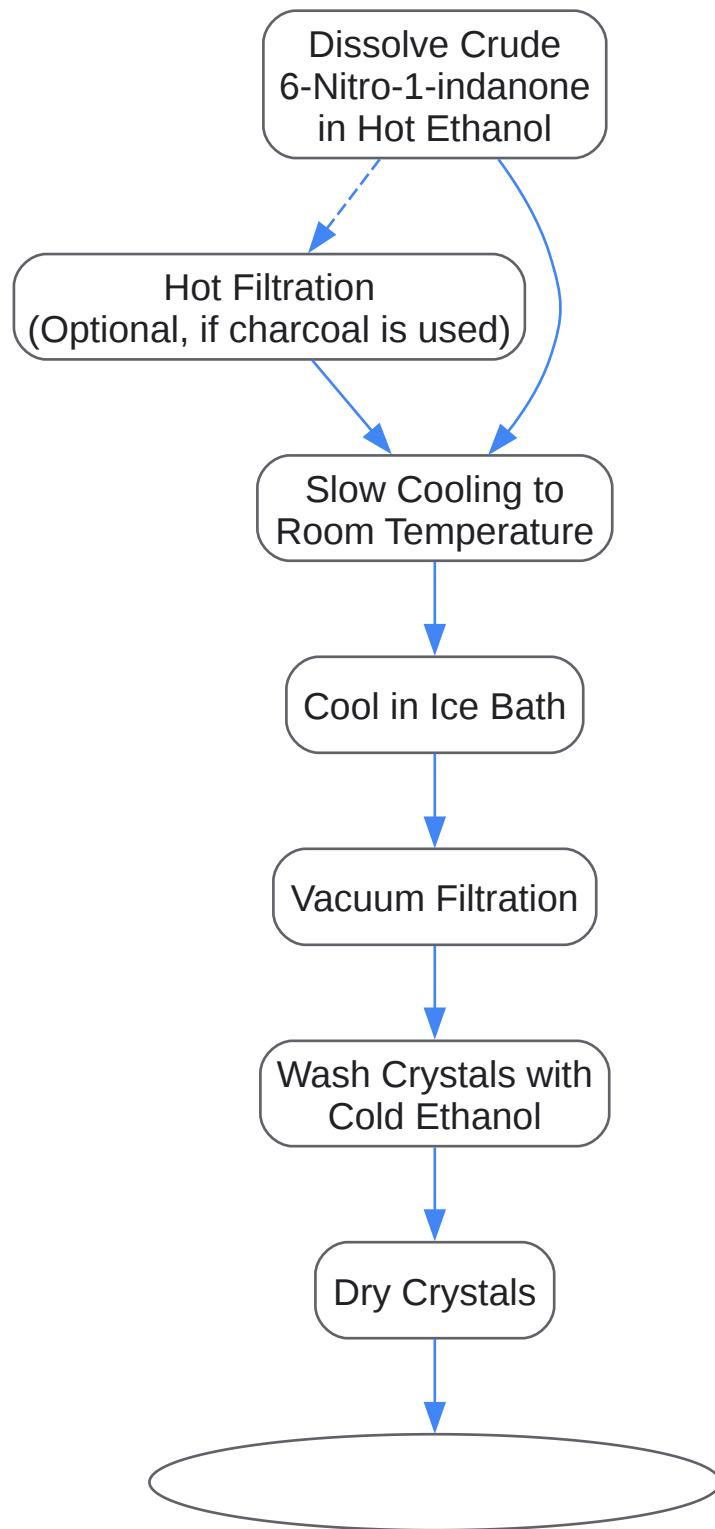
Procedure:

- Dissolution: Place the crude **6-Nitro-1-indanone** in an Erlenmeyer flask. Add a minimal amount of ethanol and a magnetic stir bar. Heat the mixture gently on a hot plate with stirring. Continue to add small portions of hot ethanol until the solid is completely dissolved. Avoid adding an excess of solvent to ensure a good yield.
- Decolorization (Optional): If the solution has a significant color from impurities, remove it from the heat and add a small amount of activated charcoal. Reheat the solution to boiling for a few minutes, then perform a hot filtration to remove the charcoal.
- Crystallization: Remove the flask from the heat source and allow it to cool slowly to room temperature. Slow cooling is essential for the formation of large, pure crystals. Once the flask has reached room temperature, place it in an ice bath for at least 30 minutes to maximize the precipitation of the purified product.
- Isolation of Crystals: Collect the crystals by vacuum filtration using a Buchner funnel.
- Washing: Wash the collected crystals with a small amount of ice-cold ethanol to rinse away any remaining impurities.

- Drying: Allow the crystals to dry on the filter paper by drawing air through the funnel for several minutes. For complete drying, transfer the purified crystals to a watch glass and place them in a vacuum desiccator.
- Analysis: Determine the melting point of the recrystallized **6-Nitro-1-indanone**. A sharp melting point within the range of 169-170°C indicates high purity.^[1] Calculate the percent recovery.

Workflow Diagram

The following diagram illustrates the key steps in the recrystallization process for **6-Nitro-1-indanone**.

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Caption: Workflow for the purification of **6-Nitro-1-indanone** by recrystallization.

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